

# Field Application of Metam-sodium for Weed Management: Application Notes and Protocols

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## Compound of Interest

Compound Name: Metam-sodium

Cat. No.: B121830

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## Introduction

**Metam-sodium** (sodium N-methyldithiocarbamate) is a broad-spectrum soil fumigant widely employed in agriculture for the pre-plant control of a diverse range of soil-borne pests, including weeds, nematodes, and fungal pathogens.[1][2][3] Its efficacy lies in its decomposition in moist soil to release methyl isothiocyanate (MITC), a highly volatile and potent biocidal agent.[2][4][5] MITC disrupts cellular processes in target organisms by reacting with essential proteins and enzymes, leading to their inactivation and subsequent cell death.[2] This non-specific mode of action provides effective control against a wide array of germinating weed seeds and established weeds.[4][6]

Proper application and handling of **Metam-sodium** are critical to maximize its weed management efficacy while ensuring environmental and operator safety.[4] Factors such as soil preparation, moisture content, temperature, and application method significantly influence the conversion of **Metam-sodium** to MITC and its distribution within the soil profile.[7][8]

## Data Presentation

The effectiveness of **Metam-sodium** in managing weed populations is influenced by the application rate, soil conditions, and the target weed species. The following tables summarize quantitative data from various field studies.

Table 1: Efficacy of **Metam-sodium** on Weed Seed Viability

Weed Species	Application Rate (L/ha)	Weed Control Efficacy (%)	Soil Type	Reference
Red Rice (Oryza sativa var. selvatica)	300	82 - 94	Not Specified	[9]
Red Rice (Oryza sativa var. selvatica)	450	92 - 100	Not Specified	[9]
Red Rice (Oryza sativa var. selvatica)	600	82 - 94	Not Specified	[9]
Echinochloa crus-galli	450 - 600	Good (early season)	Not Specified	[9]
Yellow Nutsedge (Cyperus esculentus)	147 - 295 (drip applied)	Lower mortality at 20-30 cm from emitter	Sandy	[10]
Various Weeds (Lettuce Field)	12.5 (gal/acre)	Significant reduction vs. control	Not Specified	[11]
Various Weeds (Lettuce Field)	25 (gal/acre)	Significant reduction vs. control	Not Specified	[11]
Various Weeds (Lettuce Field)	50 (gal/acre)	Significant reduction vs. control	Not Specified	[11]

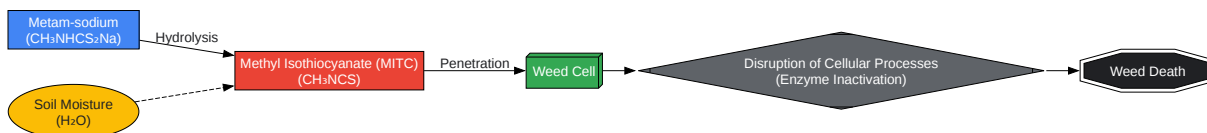
Table 2: Effect of **Metam-sodium** Application Rate on Weed Density in a Lettuce Field Trial

Treatment (Metam-sodium rate)	Weed Density (weeds/m <sup>2</sup> )
Untreated Control	150
Low Rate	45
Medium Rate	20
High Rate	8

Note: Data is illustrative and compiled from general findings in cited literature. Actual results will vary based on specific field conditions.

## Chemical Decomposition and Mode of Action

Upon application to moist soil, **Metam-sodium** undergoes hydrolysis to form the active fumigant, methyl isothiocyanate (MITC).



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Caption: Decomposition of **Metam-sodium** to MITC and its mode of action in weeds.

## Experimental Protocols

Below are detailed methodologies for key experiments related to the field application of **Metam-sodium** for weed management.

### Protocol 1: Field Efficacy Trial of Metam-sodium

Objective: To evaluate the efficacy of different **Metam-sodium** application rates on weed density and crop yield.

Materials:

- **Metam-sodium** formulation
- Calibrated application equipment (e.g., shank injector, drip irrigation system)[12]
- Personal Protective Equipment (PPE) as per product label
- Plot markers
- Weed sampling quadrats
- Data collection sheets

Methodology:

- Site Selection and Preparation:
  - Select a field with a known history of high weed pressure.
  - Prepare the soil to a depth of 30-50 cm to ensure a fine tilth.[13]
  - Remove any large, undecayed plant matter.[13]
  - Establish experimental plots of a predetermined size with buffer zones between plots.
- Pre-Application Procedures:
  - Two to three weeks prior to application, bring the soil moisture to 60-80% of field capacity. [13][14] Maintain this moisture level until application.[8]
  - Optimal soil temperatures for application are between 10°C and 25°C.[13] Do not apply if the soil temperature is below 10°C.[13]
  - Conduct a pre-application weed seed bank analysis by collecting soil cores from each plot.

- **Metam-sodium Application:**
  - Randomly assign treatments (different application rates of **Metam-sodium** and an untreated control) to the plots.
  - Apply **Metam-sodium** using a calibrated method such as:
    - Shank Injection: Inject the product to a depth of 30 cm.[\[13\]](#)
    - Drip Irrigation (Chemigation): Apply through the drip system.[\[12\]](#)
    - Soil Drench: Apply diluted product evenly over the soil surface.[\[13\]](#)
- **Post-Application Procedures:**
  - Sealing: Immediately after application, seal the soil surface to prevent the escape of MITC gas. This can be achieved by:
    - Covering with a plastic tarp for at least 7 days.[\[3\]](#)[\[13\]](#)
    - Applying a water seal (e.g., 1 inch of irrigation).[\[4\]](#)
  - Aeration: After the sealing period (typically 7-14 days), cultivate the soil to allow any remaining fumigant to dissipate.[\[3\]](#)[\[13\]](#) The aeration period can range from 2 to 4 weeks depending on soil type and temperature.[\[13\]](#)[\[15\]](#)
  - Planting: A plant-back interval of 2-4 weeks after application is generally required.[\[12\]](#)
- **Data Collection:**
  - Weed Assessment: At regular intervals after planting, place quadrats in each plot and count the number of weeds by species. Also, collect and measure the above-ground weed biomass.[\[3\]](#)
  - Crop Yield: At harvest, measure the yield from the central rows of each plot to minimize edge effects.[\[12\]](#)
- **Data Analysis:**

- Analyze weed density, biomass, and crop yield data using appropriate statistical methods (e.g., ANOVA) to determine significant differences between treatments.[12]

## Protocol 2: Soil Bioassay for Metam-sodium Efficacy

Objective: To assess the reduction in viable weed seeds in the soil following **Metam-sodium** treatment.

Materials:

- Soil samples from treated and untreated plots
- Greenhouse or growth chamber
- Germination trays
- Sterile germination medium

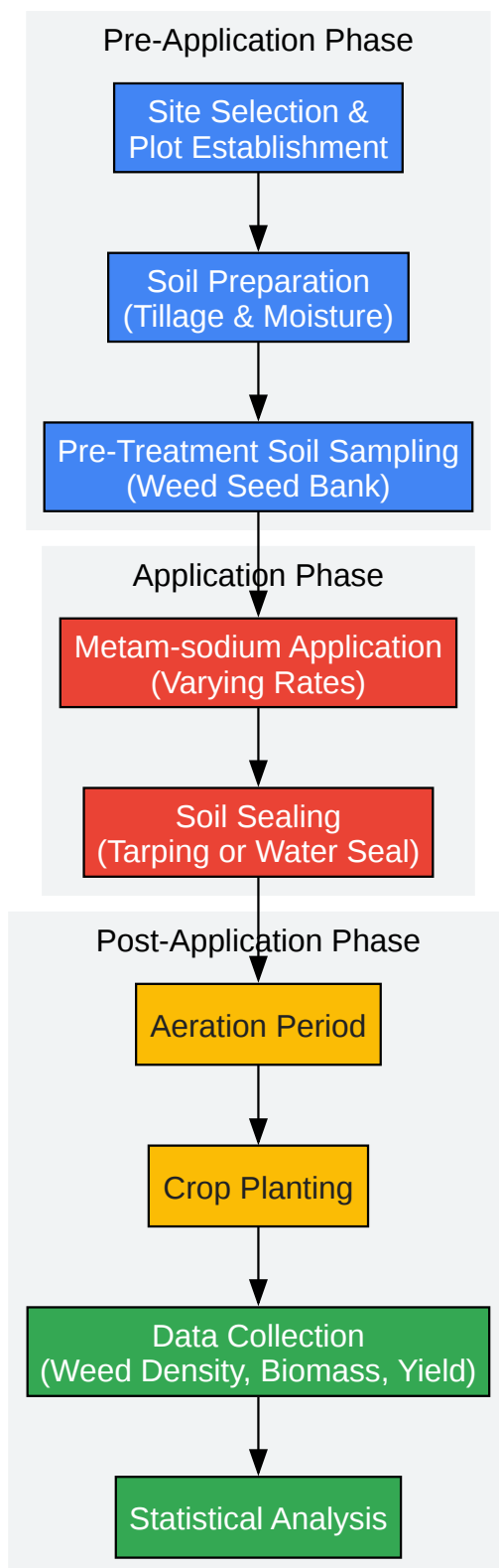
Methodology:

- Soil Sampling:
  - Collect soil samples from both **Metam-sodium** treated and untreated control plots after the aeration period.[4]
- Direct Germination Assay:
  - Spread a known mass of each soil sample in a thin layer over a sterile germination medium in trays.[4]
  - Place the trays in a greenhouse or growth chamber with optimal conditions for weed seed germination (e.g., appropriate light and temperature cycles).[4]
  - Water the trays as needed to maintain adequate moisture.
- Data Collection:
  - Over a period of several weeks, identify and count the number of weed seedlings that emerge in each tray.

- Data Analysis:
  - Calculate the number of viable weed seeds per unit mass of soil for each treatment.
  - Compare the results from the treated and untreated plots to determine the percentage reduction in viable weed seeds.

## Experimental Workflow Visualization

The following diagram illustrates a typical workflow for conducting a field efficacy trial of **Metam-sodium**.



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Caption: Experimental workflow for a **Metam-sodium** field efficacy trial.



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## References

- 1. Metam sodium - Wikipedia [en.wikipedia.org]
- 2. What Makes Metam-Sodium a Powerful Soil Fumigant for Crop Protection [jindunchemical.com]
- 3. benchchem.com [benchchem.com]
- 4. benchchem.com [benchchem.com]
- 5. benchchem.com [benchchem.com]
- 6. Metam Sodium Soil Fumigant - Chemtex Speciality Limited [chemtexltd.com]
- 7. spudman.com [spudman.com]
- 8. Metam Movement: Field Study Explains Metam Sodium Movement in Soil, Helps Increase Efficacy of Applications - Onion World [onionworld.net]
- 9. Weed control in rice with metham-sodium - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Distribution and efficacy of drip-applied metam-sodium against the survival of *Rhizoctonia solani* and yellow nutsedge in plastic-mulched sandy soil beds - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. uaf.edu [uaf.edu]
- 12. benchchem.com [benchchem.com]
- 13. aeciph.com [aeciph.com]
- 14. epa.gov [epa.gov]
- 15. Metam Sodium | Eastman [eastman.com]
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